

# Introduction: Unveiling the Characteristics of a Key Synthetic Intermediate

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## Compound of Interest

Compound Name: 2-Chloro-2,3-dimethylbutane

Cat. No.: B1595545

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**2-Chloro-2,3-dimethylbutane**, a tertiary alkyl halide, serves as a valuable intermediate in various organic syntheses, particularly in the realms of pesticide and pharmaceutical manufacturing.<sup>[1]</sup> Its utility stems from the inherent reactivity of the tertiary carbon-chlorine bond, which readily participates in nucleophilic substitution and elimination reactions. A thorough understanding of its physical properties is paramount for its effective handling, purification, and application in complex synthetic pathways. This guide provides a comprehensive overview of the core physical characteristics of **2-Chloro-2,3-dimethylbutane**, supported by field-proven insights and detailed experimental protocols for their determination.

## Core Physical Properties: A Quantitative Overview

The physical properties of **2-Chloro-2,3-dimethylbutane** are summarized in the table below. These values represent the foundational data required for designing reaction conditions, purification strategies, and ensuring safe laboratory practices.

Physical Property	Value	Units
Molecular Formula	C <sub>6</sub> H <sub>13</sub> Cl	
Molecular Weight	120.62	g/mol
Appearance	Colorless liquid	
Boiling Point	112 - 112.5	°C at 719-760 mmHg
Melting Point	-10.4	°C
Density	0.865 - 0.872	g/cm <sup>3</sup> at 20 °C
Refractive Index	1.411 - 1.4175	nD at 20°C
Solubility	Soluble in organic solvents (e.g., ethanol, acetone)	
Flash Point	14.9	°C
Vapor Pressure	26.1	mmHg at 25°C

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Contextual Insights: The Significance of Tertiary Halide Reactivity

**2-Chloro-2,3-dimethylbutane**'s identity as a tertiary alkyl halide profoundly influences its chemical behavior. Tertiary alkyl halides are notably more reactive in S<sub>N</sub>1 (Substitution Nucleophilic Unimolecular) reactions compared to their secondary and primary counterparts.[\[7\]](#) This heightened reactivity is attributed to the stability of the tertiary carbocation intermediate formed during the reaction mechanism. The electron-donating inductive effects and hyperconjugation from the three alkyl groups attached to the positively charged carbon delocalize the charge, lowering the activation energy for the reaction.[\[7\]](#)

However, the steric hindrance caused by the bulky alkyl groups makes tertiary alkyl halides, like **2-Chloro-2,3-dimethylbutane**, poor substrates for S<sub>N</sub>2 (Substitution Nucleophilic Bimolecular) reactions, where the nucleophile must perform a backside attack on the

electrophilic carbon.<sup>[8][9]</sup> This steric hindrance also favors elimination reactions (E1 and E2), especially in the presence of a strong base.<sup>[9][10]</sup>

## Experimental Protocols for Property Determination

The following section details the methodologies for the precise determination of key physical properties of **2-Chloro-2,3-dimethylbutane**. These protocols are designed to be self-validating, ensuring accurate and reproducible results.

### Determination of Boiling Point via Micro-Boiling Point Method

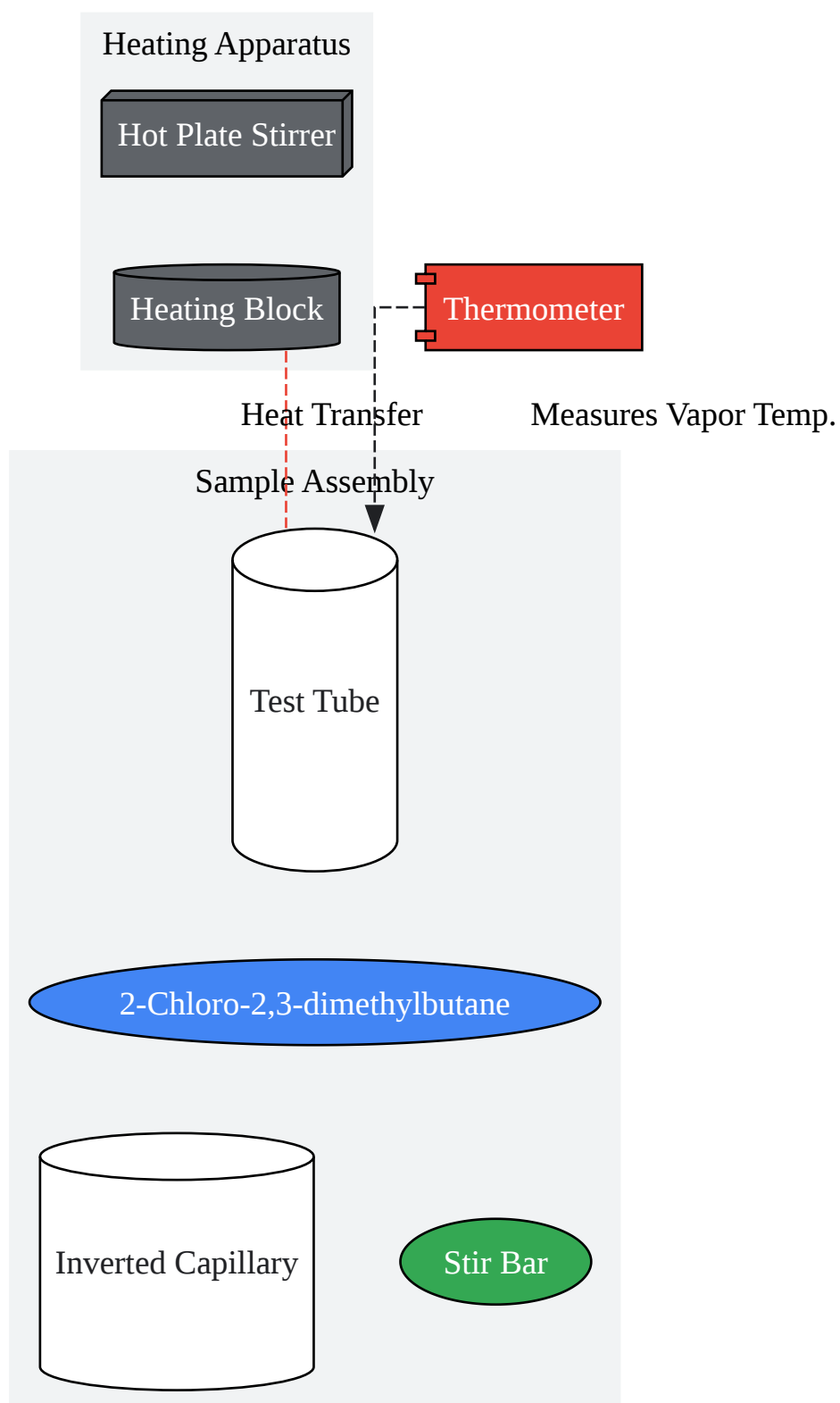
The boiling point is a critical parameter for purification by distillation.<sup>[11]</sup> For small sample volumes, the micro-boiling point method is a convenient and accurate technique.<sup>[12]</sup>

Methodology:

- Apparatus Setup:
  - Place approximately 0.5 mL of **2-Chloro-2,3-dimethylbutane** into a small test tube.
  - Add a small magnetic stir bar.
  - Clamp the test tube in a heating block on a hot plate stirrer.
  - Invert a sealed-end capillary tube and place it inside the test tube, with the open end submerged in the liquid.
  - Position a thermometer with its bulb about 1 cm above the liquid surface.
- Heating and Observation:
  - Begin gentle stirring and heating.
  - Observe for an initial stream of bubbles as trapped air is expelled from the capillary tube.<sup>[12]</sup>

- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary. This indicates that the vapor pressure of the liquid is approaching the atmospheric pressure.[\[12\]](#)[\[13\]](#)
- Boiling Point Determination:
  - Stop heating and allow the apparatus to cool slowly.
  - The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn up into the capillary tube, the vapor pressure inside the capillary equals the external atmospheric pressure.[\[12\]](#)[\[13\]](#)
  - Record the temperature at this exact moment. This is the boiling point of the liquid.[\[12\]](#)[\[13\]](#)

Diagram: Micro-Boiling Point Determination Setup



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Caption: Setup for micro-boiling point determination.

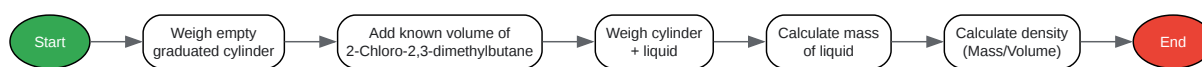
## Determination of Density using a Graduated Cylinder and Balance

Density is a fundamental physical property that can aid in substance identification and purity assessment.<sup>[14]</sup>

Methodology:

- Mass of Empty Cylinder:
  - Using an electronic balance, measure and record the mass of a clean, dry 100-mL graduated cylinder.<sup>[15]</sup>
- Volume and Mass of Liquid:
  - Add approximately 20-25 mL of **2-Chloro-2,3-dimethylbutane** to the graduated cylinder.
  - Precisely record the volume, reading from the bottom of the meniscus.<sup>[15]</sup>
  - Measure and record the combined mass of the graduated cylinder and the liquid.<sup>[15]</sup>
- Calculation:
  - Subtract the mass of the empty graduated cylinder from the combined mass to determine the mass of the liquid.
  - Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .
- Repeat for Accuracy:
  - Repeat the procedure two more times, adding another 20-25 mL of the liquid for each trial to improve precision.<sup>[15]</sup>
  - Calculate the average of the three density measurements.

Diagram: Density Determination Workflow



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Caption: Workflow for determining the density of a liquid.

## Determination of Refractive Index using an Abbe Refractometer

The refractive index is a measure of how light propagates through a substance and is a highly characteristic physical property for liquids.[16]

Methodology:

- Calibration:
  - Ensure the Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application:
  - Open the prism assembly of the refractometer.
  - Using a clean pipette, place a few drops of **2-Chloro-2,3-dimethylbutane** onto the surface of the lower prism.
  - Close the prism assembly securely.
- Measurement:
  - Turn on the light source and look through the eyepiece.
  - Adjust the coarse and fine adjustment knobs until the dividing line between the light and dark fields is sharp and centered in the crosshairs.

- If color fringes are observed, adjust the chromaticity screw until a sharp, black-and-white borderline is obtained.
- Reading and Temperature Correction:
  - Read the refractive index value from the scale.
  - Record the temperature, as refractive index is temperature-dependent.[\[16\]](#)
  - If the measurement temperature is not 20°C, correct the value using the appropriate temperature correction factor.

## Synthesis and Purification Considerations

**2-Chloro-2,3-dimethylbutane** can be synthesized by the reaction of 2,3-dimethylbutane with chlorine under photolytic conditions or with sodium hypochlorite under alkaline conditions.[\[1\]](#) An alternative and often more controlled laboratory synthesis involves the reaction of 2,3-dimethyl-2-butanol (a tertiary alcohol) with concentrated hydrochloric acid via an  $S_N1$  mechanism.[\[17\]](#)  
[\[18\]](#)

Purification of the product typically involves washing with a sodium bicarbonate solution to neutralize any remaining acid, followed by washing with a saturated sodium chloride solution to remove water-soluble impurities.[\[17\]](#) The organic layer is then dried with an anhydrous drying agent, such as calcium chloride, before final purification by distillation.[\[17\]](#) The boiling point data presented in this guide is crucial for establishing the correct distillation parameters.

## Conclusion

The physical properties of **2-Chloro-2,3-dimethylbutane** are well-defined and critical for its successful application in research and development. This guide has provided a detailed overview of these properties, contextualized their significance in relation to the compound's reactivity, and offered robust protocols for their experimental determination. By adhering to these methodologies, researchers, scientists, and drug development professionals can ensure the accurate characterization and effective utilization of this important synthetic intermediate.



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- To cite this document: BenchChem. [Introduction: Unveiling the Characteristics of a Key Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595545#physical-properties-of-2-chloro-2-3-dimethylbutane\]](https://www.benchchem.com/product/b1595545#physical-properties-of-2-chloro-2-3-dimethylbutane)

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